

Probing the Optical Band Gap of Cobalt-Doped Zinc Oxide: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

Cobalt-doped zinc oxide (Co-ZnO) has emerged as a material of significant scientific interest due to its tunable optoelectronic and magnetic properties, positioning it as a promising candidate for applications in spintronics, gas sensing, and photocatalysis. A critical parameter governing the functionality of Co-ZnO is its optical band gap, which can be tailored by controlling the concentration of cobalt dopants. This technical guide provides a comprehensive exploration of the band gap engineering of Co-ZnO, detailing the underlying physical principles, common synthesis methodologies, and characterization techniques. Experimental data from various studies are compiled and presented for comparative analysis, and detailed protocols for key experimental procedures are provided.

Introduction

Zinc oxide (ZnO) is a wide-band-gap semiconductor (typically ~3.37 eV) with a large exciton binding energy (60 meV) at room temperature.[1] Doping ZnO with transition metals, such as cobalt, introduces localized d-orbitals within the ZnO band structure, leading to significant modifications of its electronic and optical properties.[2] The substitution of Zn²⁺ ions with Co²⁺ ions is facilitated by their similar ionic radii.[3] The introduction of cobalt can lead to either a widening (blueshift) or narrowing (redshift) of the band gap, depending on several factors including the doping concentration, synthesis method, and crystalline quality of the material.



Understanding and controlling these variations are crucial for designing Co-ZnO-based devices with specific functionalities.

The Impact of Cobalt Doping on the Band Gap of ZnO

The alteration of the ZnO band gap upon cobalt doping is a complex phenomenon attributed to two primary competing effects:

- The Burstein-Moss Effect: At high doping concentrations, the excess charge carriers from the dopant atoms can fill the lower energy levels of the conduction band. This pushes the Fermi level into the conduction band, effectively increasing the energy required to excite an electron from the valence band to the lowest unoccupied state in the conduction band. This results in a widening of the optical band gap, a phenomenon known as the Burstein-Moss effect.[4][5] This blue shift of the band gap has been observed in several studies on Co-ZnO. [4][6]
- sp-d Exchange Interaction: The interaction between the localized 'd' electrons of the cobalt ions and the 's' and 'p' band electrons of the ZnO host lattice can lead to a narrowing of the band gap.[7] This sp-d exchange interaction introduces new energy states within the band gap or alters the band edges, resulting in a redshift. Several reports have documented a decrease in the band gap of ZnO with increasing cobalt concentration.[7][8][9]

The dominant effect depends on the specific material properties and synthesis conditions. Factors such as the concentration of Co²⁺ ions successfully substituting Zn²⁺ ions, the presence of defects and oxygen vacancies, and the crystallite size all play a role in determining the final band gap of the Co-ZnO material.[4][10]

Synthesis Methodologies

Various techniques have been employed to synthesize Co-doped ZnO materials, each offering distinct advantages in controlling the material's properties. Common methods include sol-gel, spray pyrolysis, and co-precipitation.

Sol-Gel Method



The sol-gel technique is a versatile wet-chemical method that allows for the synthesis of nanoparticles and thin films with high purity and homogeneity at relatively low temperatures. [11] It involves the transition of a solution (sol) into a gel-like solid-phase network.

Spray Pyrolysis

Spray pyrolysis is a cost-effective and scalable technique for depositing thin films. It involves spraying a precursor solution onto a heated substrate, where the droplets undergo evaporation, decomposition, and reaction to form a solid film.[7][12]

Co-Precipitation Method

The co-precipitation method is a simple and rapid technique for synthesizing nanoparticles. It involves the simultaneous precipitation of the host and dopant ions from a solution by adding a precipitating agent.[13]

Characterization of the Band Gap

The optical band gap of Co-ZnO is most commonly determined using UV-Visible (UV-Vis) spectroscopy.[14]

UV-Visible Spectroscopy and Tauc Plot Analysis

UV-Vis spectroscopy measures the absorption or reflectance of light by a material as a function of wavelength.[14] For a semiconductor, photons with energy greater than the band gap are absorbed, promoting electrons from the valence band to the conduction band. By analyzing the absorption spectrum, the band gap energy (Eg) can be calculated using the Tauc relation:

 $(\alpha h \nu)^n = A(h \nu - Eq)$

where:

- α is the absorption coefficient
- h is Planck's constant
- ν is the photon frequency



- A is a constant
- n is a parameter that depends on the nature of the electronic transition (n=2 for a direct band gap semiconductor like ZnO).[4]

A Tauc plot is constructed by plotting $(\alpha h\nu)^2$ versus the photon energy $(h\nu)$. The band gap is then determined by extrapolating the linear portion of the curve to the energy axis (where $(\alpha h\nu)^2 = 0$).[15]

Quantitative Data Summary

The following tables summarize the experimental data on the band gap of Co-doped ZnO from various studies, highlighting the influence of cobalt concentration and synthesis method.



Synthesis Method	Co Concentrati on (at.%)	Undoped ZnO Band Gap (eV)	Co-doped ZnO Band Gap (eV)	Trend	Reference
Spray Pyrolysis	1	3.21	3.25	Increase	[16][17]
Spray Pyrolysis	4	3.28	3.20	Decrease	
Spray Pyrolysis	5	3.21	3.41	Increase	[12][16][17]
Spray Pyrolysis	10	3.21	3.45	Increase	[12][16][17]
Chemical Method	5	3.10	3.17	Increase	[4]
Chemical Method	10	3.10	3.24	Increase	[4]
Sol-Gel	3	-	3.27	-	[9]
Sol-Gel	5	-	3.26	-	[9]
Sol-Gel	7	-	3.26	-	[9]
Co- precipitation	-	-	3.05	-	[18]
Sol-Gel	0.1M	-	1.67	-	[11]
Electrospray	5	3.29	3.35	Increase	[19]

Experimental Protocols

This section provides detailed methodologies for the synthesis of Co-ZnO via the sol-gel method and the subsequent determination of its band gap using UV-Vis spectroscopy.

Sol-Gel Synthesis of Co-Doped ZnO Thin Films

This protocol is based on the procedure described by B.S. Shanthi et al.[11]



Materials:

- Zinc acetate dihydrate [(CH₃COO)₂Zn·2H₂O]
- Cobalt chloride [CoCl2]
- 2-Methoxyethanol (2-MEA)
- Diethanolamine (DEA)
- Glass substrates

Procedure:

- Precursor Solution Preparation:
 - Dissolve zinc acetate dihydrate in 2-Methoxyethanol at 40°C and stir for 2 hours to obtain the base solution (Solution A).
- Dopant Solution Preparation:
 - Dissolve cobalt chloride in 2-Methoxyethanol at room temperature and stir for 30 minutes to obtain a clear dopant solution (Solution B).
- Doping:
 - Add the dopant solution (Solution B) dropwise to the base solution (Solution A) while stirring to achieve the desired cobalt concentration.
 - Stir the final solution at room temperature for 2 hours to ensure a homogeneous mixture.
- Aging:
 - Age the solution for 72 hours at room temperature.
- Substrate Preparation:
 - Clean the glass substrates sequentially with soap solution, normal water, chromic acid at 50°C, and acetone.



- · Dip Coating:
 - Deposit the Co-ZnO thin film onto the prepared glass substrates using a dip-coating process.
- Annealing:
 - Anneal the coated films at a suitable temperature to improve crystallinity.

Band Gap Measurement using UV-Vis Spectroscopy

Instrumentation:

UV-Vis-NIR Spectrophotometer

Procedure:

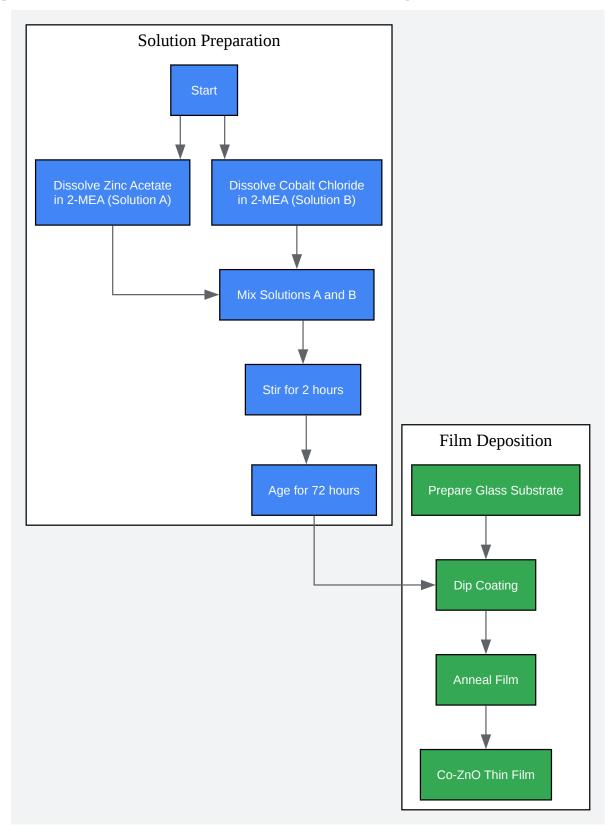
- Sample Preparation:
 - Place the Co-ZnO thin film on the glass substrate in the sample holder of the spectrophotometer.
- Data Acquisition:
 - Record the transmittance or absorbance spectrum of the film over a suitable wavelength range (e.g., 300-800 nm).
- Data Analysis (Tauc Plot):
 - Calculate the absorption coefficient (α) from the absorbance (A) and film thickness (t) using the formula: $\alpha = 2.303 * A / t$.
 - Calculate the photon energy (hv) in electron volts (eV) from the wavelength (λ) in nanometers (nm) using the formula: hv (eV) = 1240 / λ (nm).
 - Plot (αhν)² versus hv.
 - Extrapolate the linear portion of the plot to the energy axis (y=0) to determine the optical band gap (Eg).





Visualizations

Experimental Workflow for Sol-Gel Synthesis of Co-ZnO





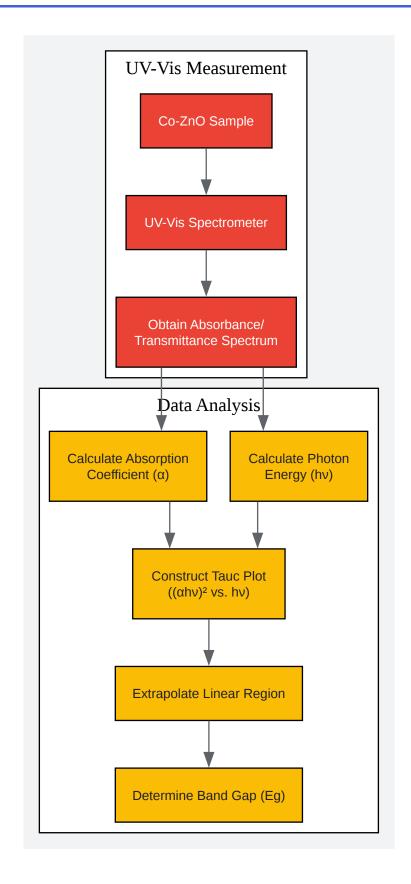


Click to download full resolution via product page

Caption: Workflow for the sol-gel synthesis of Co-doped ZnO thin films.

Band Gap Determination Workflow



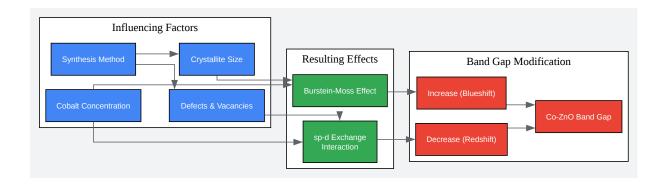


Click to download full resolution via product page

Caption: Workflow for determining the band gap of Co-ZnO using UV-Vis spectroscopy.



Factors Influencing the Band Gap of Co-ZnO



Click to download full resolution via product page

Caption: Relationship between factors influencing the band gap of Co-ZnO.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. Zinc–Cobalt Oxide Thin Films: High Curie Temperature Studied by Electron Magnetic Resonance PMC [pmc.ncbi.nlm.nih.gov]
- 4. Study of structural, optical and magnetic properties of cobalt doped ZnO nanorods RSC Advances (RSC Publishing) DOI:10.1039/C7RA08458G [pubs.rsc.org]
- 5. mdpi.com [mdpi.com]
- 6. Study of structural, optical and magnetic properties of cobalt doped ZnO nanorods RSC Advances (RSC Publishing) [pubs.rsc.org]



- 7. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. Synthesis And Characterization of Co Doped ZnO Thin Film by Sol-Gel Dip Coating Method [ijraset.com]
- 12. The role of cobalt doping in tuning the band gap, surface morphology and third-order optical nonlinearities of ZnO nanostructures for NLO device applications - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 13. pubs.acs.org [pubs.acs.org]
- 14. documents.thermofisher.com [documents.thermofisher.com]
- 15. researchgate.net [researchgate.net]
- 16. The role of cobalt doping in tuning the band gap, surface morphology and third-order optical nonlinearities of ZnO nanostructures for NLO device applications - PMC [pmc.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. researchgate.net [researchgate.net]
- 19. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Probing the Optical Band Gap of Cobalt-Doped Zinc Oxide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8468989#exploring-the-band-gap-of-cobalt-zinc-oxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com